

Application Notes and Protocols: NOC 18 Solubility

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Compound of Interest

Compound Name: NOC 18

Cat. No.: B8811787

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Introduction

NOC 18, also known as DETA NONOate, is a diazeniumdiolate-based nitric oxide (NO) donor that releases NO spontaneously under physiological conditions.[1] Its long half-life makes it a valuable tool for in vitro and in vivo studies requiring sustained NO release.[2] Understanding the solubility and stability of **NOC 18** in various solvents is critical for accurate and reproducible experimental design. These application notes provide detailed information on the solubility of **NOC 18** and protocols for its preparation and handling.

Physicochemical Properties

Property	Value	Reference
Chemical Name	1-Hydroxy-2-oxo-3,3-bis(2-aminoethyl)-1-triazene	[3]
Synonyms	DETA NONOate, DETA/NO	[2]
CAS Number	146724-94-9	[3]
Molecular Formula	C ₄ H ₁₃ N ₅ O ₂	[3]
Molecular Weight	163.18 g/mol	[3]
Appearance	White to off-white solid	[4]

Solubility Data

The solubility of **NOC 18** is highly dependent on the solvent and pH. Alkaline solutions are recommended for preparing stable stock solutions.

Solvent	Solubility	Temperature	Notes	Reference
Phosphate-Buffered Saline (PBS), pH 7.4	100 mg/mL	Not Specified	Solutions are unstable and should be prepared immediately before use.	
Water	Soluble (>20 mg/mL)	Not Specified	Solutions are unstable and should be prepared immediately before use.	[4]
10 mM Sodium Hydroxide (NaOH)	Soluble	Not Specified	Recommended for stock solution preparation.	
0.1 M Sodium Hydroxide (NaOH)	Used to prepare 10-50 mM stock solutions	Not Specified	Recommended for stable stock solutions.	[3][5]
Dimethyl Sulfoxide (DMSO)	< 1 mg/mL (insoluble or slightly soluble)	Not Specified	Not a suitable solvent for NOC 18.	[6]
Ethanol	No quantitative data available	-	-	

Stability

- Alkaline Stock Solutions (e.g., in 0.1 M NaOH): These solutions are relatively stable but should be prepared fresh and used within one day. They degrade by approximately 5% per

day, even when stored at -20°C.[3][5] For short-term storage, aliquoting and freezing at -20°C is recommended, with a stability of up to 24 hours.[2]

- Aqueous and PBS Solutions: Solutions of **NOC 18** in water or PBS (pH 7.4) are unstable and should be prepared immediately before use.[2] The release of nitric oxide begins as soon as **NOC 18** is dissolved in a neutral pH solution.[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM NOC 18 Stock Solution in 0.1 M NaOH

This protocol is suitable for preparing a stable stock solution for subsequent dilution in cell culture media or buffer.

Materials:

- **NOC 18** solid
- 0.1 M Sodium Hydroxide (NaOH), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Weigh out the required amount of **NOC 18** solid in a sterile tube. For 1 mL of a 10 mM solution, weigh 1.63 mg of **NOC 18**.
- Add the appropriate volume of 0.1 M NaOH to the tube.
- Vortex thoroughly until the solid is completely dissolved.
- Keep the stock solution on ice for immediate use.

- For storage, aliquot the solution into smaller volumes and freeze at -20°C. Use within 24 hours.[\[2\]](#)

Protocol 2: Application of NOC 18 to a Sample Solution (e.g., Cell Culture)

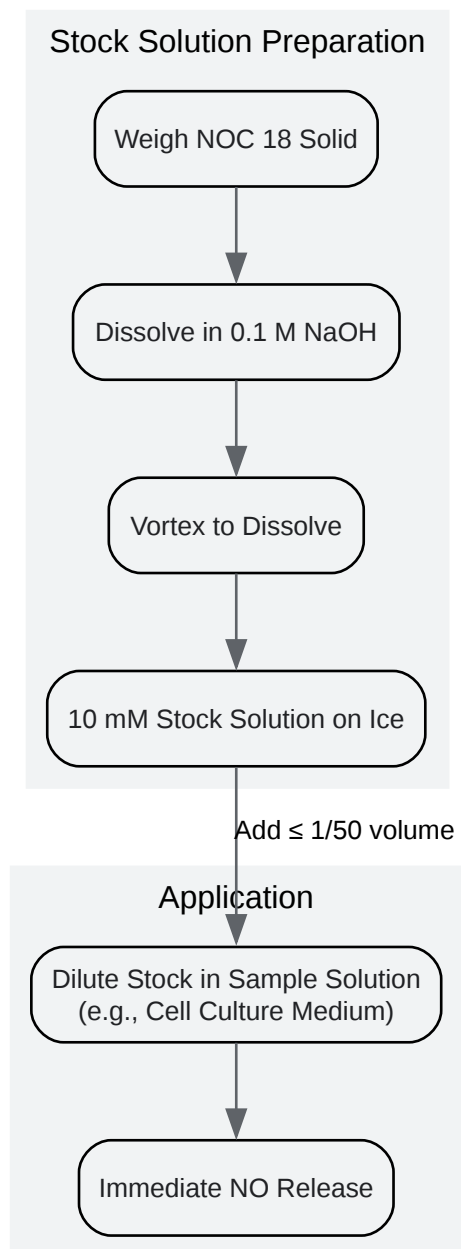
This protocol describes the dilution of the alkaline stock solution into a physiological buffer or cell culture medium.

Procedure:

- Prepare a 10 mM **NOC 18** stock solution in 0.1 M NaOH as described in Protocol 1.
- Add the desired volume of the **NOC 18** stock solution to the sample solution (e.g., cell culture medium, PBS).
- To maintain the pH of the sample solution, the volume of the NOC stock solution should not exceed 1/50th of the sample volume.[\[3\]](#)[\[5\]](#)
- Ensure the sample solution has sufficient buffering capacity.
- Nitric oxide release will begin immediately upon addition of the **NOC 18** stock solution to the neutral pH environment.[\[3\]](#)[\[5\]](#)

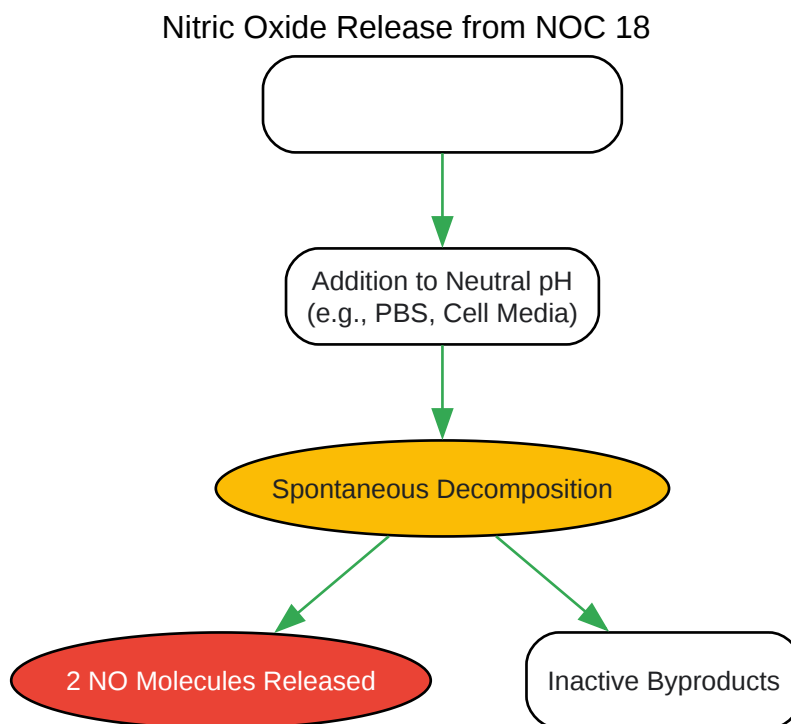
Visualizations

Experimental Workflow: NOC 18 Solution Preparation and Application



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Caption: Workflow for preparing and applying a **NOC 18** solution.



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Caption: Simplified pathway of nitric oxide release from **NOC 18**.

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